

"Antibacterial agent 199" chemical properties and structure

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An In-depth Technical Guide to Penicillin: Chemical Properties, Structure, and Antibacterial Activity

Introduction

Penicillin, a group of β-lactam antibiotics, was one of the first medications to be effective against many bacterial infections.[1] Discovered in 1928 by Alexander Fleming, penicillins are still widely used to treat various infections, although bacterial resistance has become a significant challenge.[1][2] This guide provides a detailed overview of the chemical properties, structure, and antibacterial activity of penicillin, with a focus on Penicillin G (Benzylpenicillin).

Chemical Properties and Structure

The core chemical structure of all penicillins is a four-membered β -lactam ring fused to a five-membered thiazolidine ring.[1] This fused ring system, known as the penam nucleus, is responsible for the antibacterial activity of the molecule.[1] The high reactivity of the strained β -lactam ring is crucial for its mechanism of action.[1] Different penicillins are distinguished by the variable side chain (R group) attached to the penam core.[1]

Chemical Structure of Penicillin G (Benzylpenicillin)

Penicillin G, also known as Benzylpenicillin, is a natural penicillin where the R group is a benzyl group.[3][4]



• IUPAC Name: (2S,5R,6R)-3,3-dimethyl-7-oxo-6-[(2-phenylacetyl)amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid[3]

Molecular Formula: C₁₆H₁₈N₂O₄S[3]

Molecular Weight: 334.4 g/mol [3]

CAS Number: 61-33-6[3]

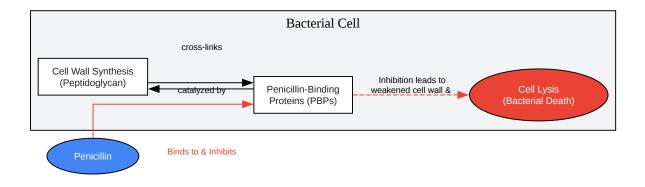
Physicochemical Properties of Penicillin G

Property	Value	Reference
рКа	~2.6-2.8	
Protein Binding	~60%	[5]
Metabolism	Liver	[1]
Elimination Half-life	30–60 minutes	[6]
Excretion	Primarily renal	[1][6]

Mechanism of Action

Penicillins exert their bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[1][7] The bacterial cell wall is composed of peptidoglycan, which provides structural integrity. Penicillins specifically target and inactivate enzymes known as penicillin-binding proteins (PBPs), which are essential for the cross-linking of peptidoglycan chains.[1] By inhibiting these enzymes, penicillins disrupt the cell wall synthesis, leading to a weakened cell wall and ultimately cell lysis and death.





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Caption: Mechanism of action of Penicillin.

Antibacterial Activity

The antibacterial activity of penicillin is quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the antibiotic that prevents the visible growth of a microorganism. A lower MIC value indicates greater potency.

Minimum Inhibitory Concentration (MIC) of Penicillin G

The MIC of Penicillin G varies depending on the bacterial species and the presence of resistance mechanisms.

Bacterial Species	Strain	MIC (μg/mL)	Reference
Staphylococcus aureus	Various clinical isolates	0.4 - 24	
Streptococcus pyogenes	Various clinical isolates	up to 6	[8]
Streptococcus pneumoniae	Multiple isolates	Strong correlation with other β-lactams	[9]



Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This method is a standard laboratory procedure for determining the MIC of an antimicrobial agent.[10][11]

- 1. Preparation of Materials:
- Sterile 96-well microtiter plates.
- Sterile Mueller-Hinton Broth (MHB) or other appropriate growth medium.
- Stock solution of Penicillin G of a known concentration.
- Standardized bacterial inoculum (approximately 5 x 10⁵ CFU/mL).[11]
- 2. Serial Dilution:
- Dispense 50-100 μL of sterile broth into each well of the microtiter plate.[11]
- Create a two-fold serial dilution of the Penicillin G stock solution across the wells of the plate.
- 3. Inoculation:
- Inoculate each well (except for the negative control) with a standardized volume of the bacterial suspension.
- 4. Controls:
- Positive Control: Well containing broth and bacteria, but no antibiotic, to ensure bacterial growth.[10]
- Negative Control (Sterility Control): Well containing only broth to check for contamination.[10]
- 5. Incubation:
- Incubate the microtiter plate at 35-37°C for 16-20 hours.[10][11]



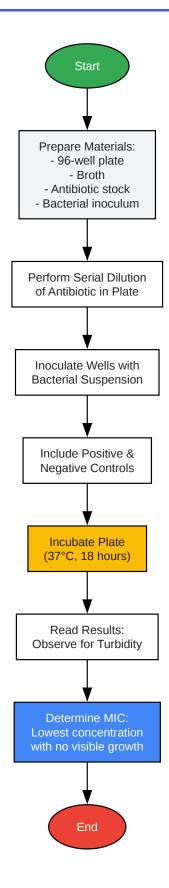




6. Interpretation of Results:

- After incubation, visually inspect the plate for turbidity (cloudiness), which indicates bacterial growth.
- The MIC is the lowest concentration of Penicillin G in a well that shows no visible growth (i.e., the well is clear).





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Caption: Workflow for MIC determination by broth microdilution.



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